

Minocycline Disulfate: Molecular Identity and Technical Characterization

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Compound of Interest

Compound Name: *Minocycline disulfate*

Cat. No.: *B12772186*

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Content Type: Technical Guide / Whitepaper Audience: Researchers, Analytical Chemists, and Drug Development Professionals^[1]

Executive Summary

Minocycline Disulfate is a specialized salt form of the semi-synthetic tetracycline antibiotic minocycline. Unlike the standard pharmaceutical formulation (Minocycline Hydrochloride), the disulfate salt ($C_{23}H_{27}N_3O_7 \cdot 2H_2SO_4$) primarily serves as a critical isolation intermediate during the industrial synthesis of minocycline. Its specific solubility profile allows for the effective separation of the active 7-dimethylamino isomer from the inactive 9-isomer impurity.^[1]

This guide provides the definitive physicochemical data, synthesis context, and identification protocols required for researchers working with minocycline precursors, impurity standards, or novel drug delivery systems.^[1]

Physicochemical Identity

Molecular Formula and Weight

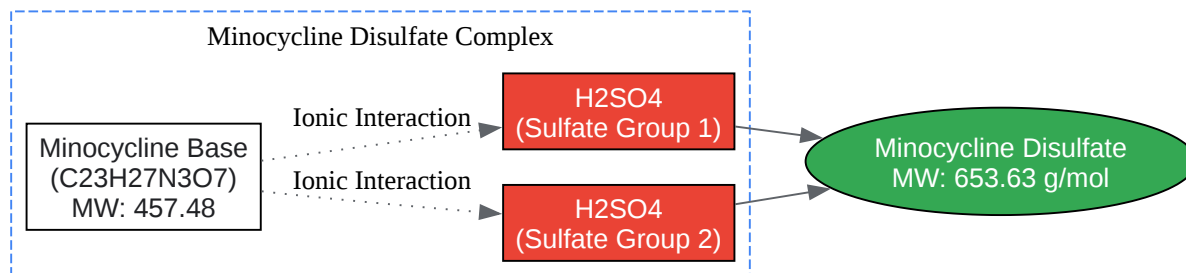
The "disulfate" designation indicates a stoichiometry of one minocycline base molecule to two sulfuric acid molecules. This 1:2 ratio is critical for accurate molarity calculations in analytical

workflows.

Property	Data	Notes
Chemical Name	Minocycline Disulfate	4,7-Bis(dimethylamino)-1,4,4a,5,5a,6,11,12a-octahydro-3,10,12,12a-tetrahydroxy-1,11-dioxo-2-naphthacenecarboxamide; disulfate
Molecular Formula	$C_{23}H_{31}N_3O_{15}S_2$	Derived from Base ($C_{23}H_{27}N_3O_7$) + 2(H_2SO_4)
Molecular Weight	653.63 g/mol	Base (~457.[1][2]48) + Acid (~196.[1]15)
Salt Stoichiometry	1:2 (Base : Acid)	Confirmed by elemental analysis and crystallographic data of tetracycline sulfate salts.
Appearance	Yellow Crystalline Solid	Characteristic of tetracycline class compounds.
Solubility	Water (Moderate), Alcohol (Low)	Lower organic solubility compared to the HCl salt, aiding in precipitation/purification.[1]

Structural Composition

The formation of the disulfate salt involves the protonation of the dimethylamino groups at positions C4 and C7 (or the amide/phenolic systems depending on pH), stabilized by two sulfate counter-ions.



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Figure 1: Stoichiometric composition of **Minocycline Disulfate**.

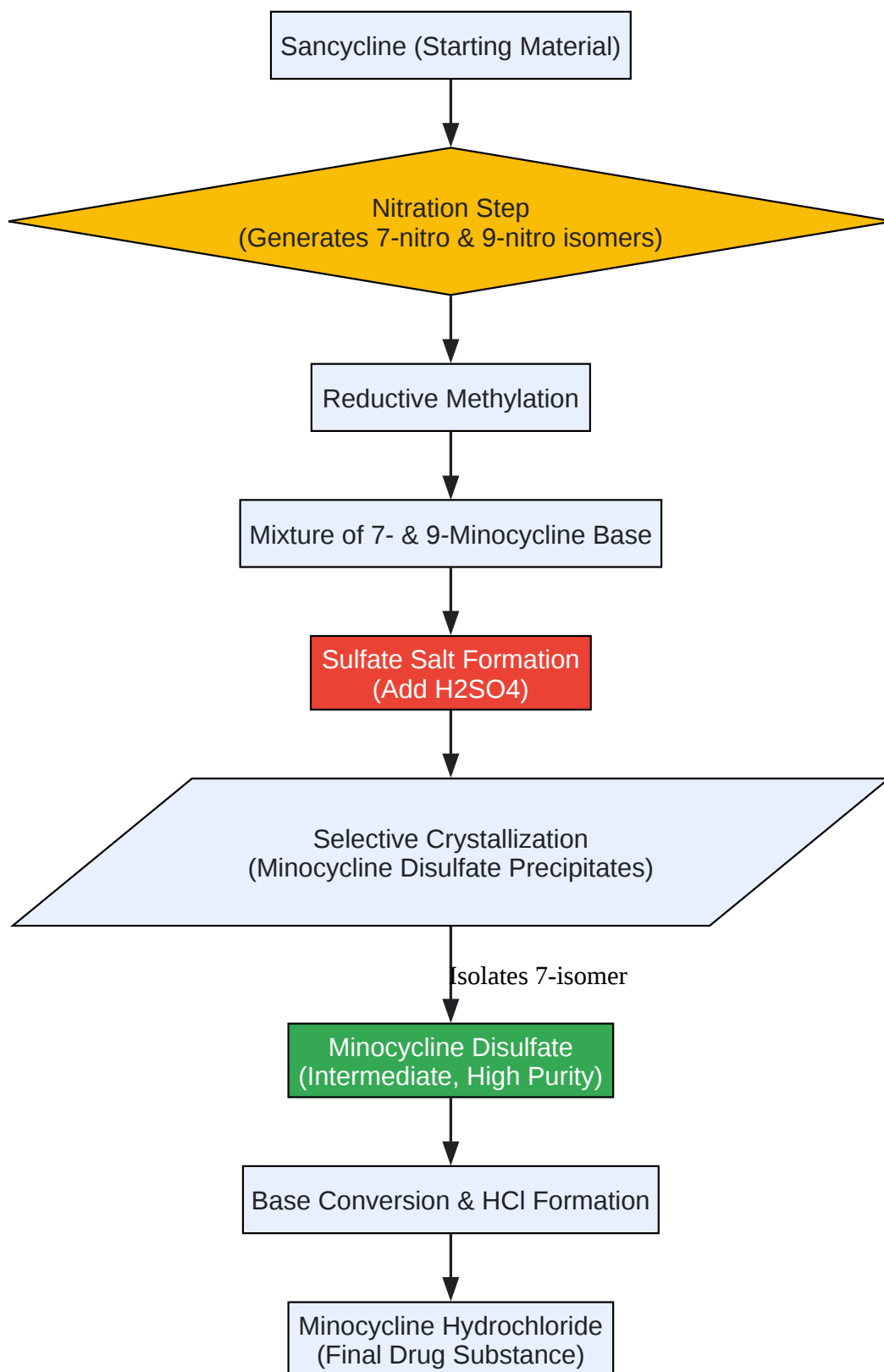
The Role of Disulfate in Minocycline Synthesis

Minocycline disulfate is rarely used as a final drug product due to the superior bioavailability and stability of the hydrochloride salt. However, it is indispensable in the purification phase of manufacturing.

Synthesis Pathway and Isomer Separation

The synthesis of minocycline from sancycline involves nitration and reductive methylation.[3] This process generates two regioisomers: the desired 7-isomer (Minocycline) and the unwanted 9-isomer.[1]

- The Problem: The 7- and 9-isomers have very similar chemical properties, making separation by standard chromatography difficult and expensive at scale.[1]
- The Solution: The disulfate salt of the 7-isomer crystallizes preferentially or exhibits differential solubility compared to the 9-isomer sulfate, allowing for high-purity isolation before conversion to the final HCl form.[1]



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Figure 2: The critical role of the disulfate salt in purifying the active pharmaceutical ingredient.

[1]

Analytical Protocols & Identification

Researchers encountering "**Minocycline Disulfate**" (often as a reference standard or impurity marker like 9-**Minocycline Disulfate**) must validate its identity using specific counter-ion assays.[1]

Distinguishing Disulfate from Hydrochloride

Since the UV/Vis and HPLC retention times for **Minocycline Disulfate** and Minocycline HCl are identical (as they detect the minocycline base), a counter-ion identification test is required.

Protocol: Gravimetric/Precipitation Analysis

- Sample Prep: Dissolve 10 mg of the substance in 1 mL of deionized water.
- Chloride Test (Negative Control): Add 2 drops of 0.1 M Silver Nitrate (AgNO_3).
 - Result: No precipitate (confirms absence of HCl).
- Sulfate Test (Positive Control): Add 2 drops of 0.1 M Barium Chloride (BaCl_2).[1]
 - Result: Dense white precipitate of Barium Sulfate (BaSO_4) forms immediately.
 - Reaction:

[1]

HPLC Analysis of Minocycline Base

To verify the purity of the minocycline moiety within the disulfate salt, use the USP standard conditions for Minocycline HCl, adjusting calculations for the molecular weight difference.

- Column: C18 / L1 packing (e.g., 4.6 mm x 25 cm, 5 μm).[1]
- Mobile Phase: 0.2 M Ammonium Oxalate : DMF : THF (60:12:8).

- Detection: UV @ 280 nm.[1]
- Correction Factor: When using Minocycline HCl standard to quantify **Minocycline Disulfate** sample:

[1]

Critical Note on Impurity Standards

Researchers purchasing "**Minocycline Disulfate**" from chemical vendors (e.g., Santa Cruz Biotechnology, Cayman) often encounter 9-**Minocycline Disulfate** (CAS: N/A for salt, Base CAS: 149934-21-4).[1]

- 9-Minocycline: An isomer where the dimethylamino group is at position 9.[1]
- Significance: This is a common impurity in commercial Minocycline. The disulfate salt of this impurity is sold as a "Reference Standard" for QC testing.
- Verification: Always check the Certificate of Analysis (CoA). If the product is an impurity standard, it will likely be labeled "9-**Minocycline Disulfate**" or "Minocycline Impurity F".[1] The MW (653.[4]63) is the same as the 7-isomer disulfate, so NMR is required to distinguish the position of the substitution.

References

- Bernardi, L., et al. (1971).[1] "Tetracycline derivatives. II. Synthesis of minocycline." The Journal of Organic Chemistry, 36(5), 723-725.[1] (Describes the isolation of minocycline as a disulfate intermediate). [1]
- Santa Cruz Biotechnology. "9-**Minocycline Disulfate** Salt Product Data." (Confirming MW 653.63 and Formula C₂₃H₃₁N₃O₁₅S₂).[4][5]
- United States Pharmacopeia (USP). "Minocycline Hydrochloride Monograph." (Basis for analytical HPLC conditions). [1]
- Google Patents. "Method for synthesizing minocycline hydrochloride." (Details the sulfate separation method for 7- and 9-isomers).

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Sources

- 1. 149934-20-3(9-AMINO MINOCYCLINE SULFATE) | [Kuujia.com](https://www.kuujia.com) [[kuujia.com](https://www.kuujia.com)]
- 2. US20140107357A1 - Tigecycline crystalline hydrate and preparation method therefor and use thereof - [Google Patents](https://patents.google.com) [patents.google.com]
- 3. CN111892509A - Preparation method of minocycline - [Google Patents](https://patents.google.com) [patents.google.com]
- 4. [scbt.com](https://www.scbt.com) [[scbt.com](https://www.scbt.com)]
- 5. 9-Minocycline Disulfate Salt | SCBT - Santa Cruz Biotechnology [[scbt.com](https://www.scbt.com)]
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